

The Role of ERBB Agonists in Cardiomyocyte Function: A Technical Guide

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Compound of Interest

Compound Name: *ERBB agonist-1*

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Introduction

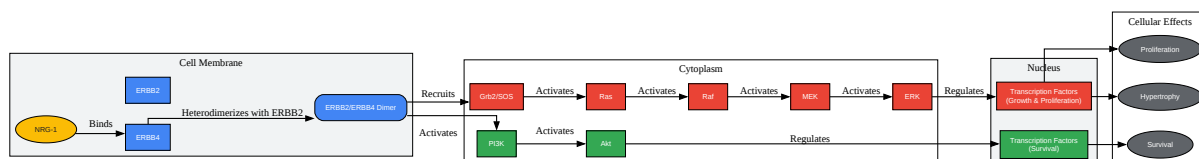
The ErbB family of receptor tyrosine kinases, particularly ERBB2 and ERBB4, and their agonists, most notably Neuregulin-1 (NRG-1), play a pivotal role in cardiovascular biology. This signaling axis is crucial for cardiac development, and in the adult heart, it is a key regulator of cardiomyocyte survival, growth, and proliferation. Dysregulation of the NRG-1/ERBB pathway is implicated in the pathophysiology of various heart diseases, making it a compelling target for therapeutic intervention. This technical guide provides an in-depth overview of the function of ERBB agonists in cardiomyocytes, with a focus on the underlying signaling mechanisms, quantitative cellular responses, and detailed experimental protocols for their investigation.

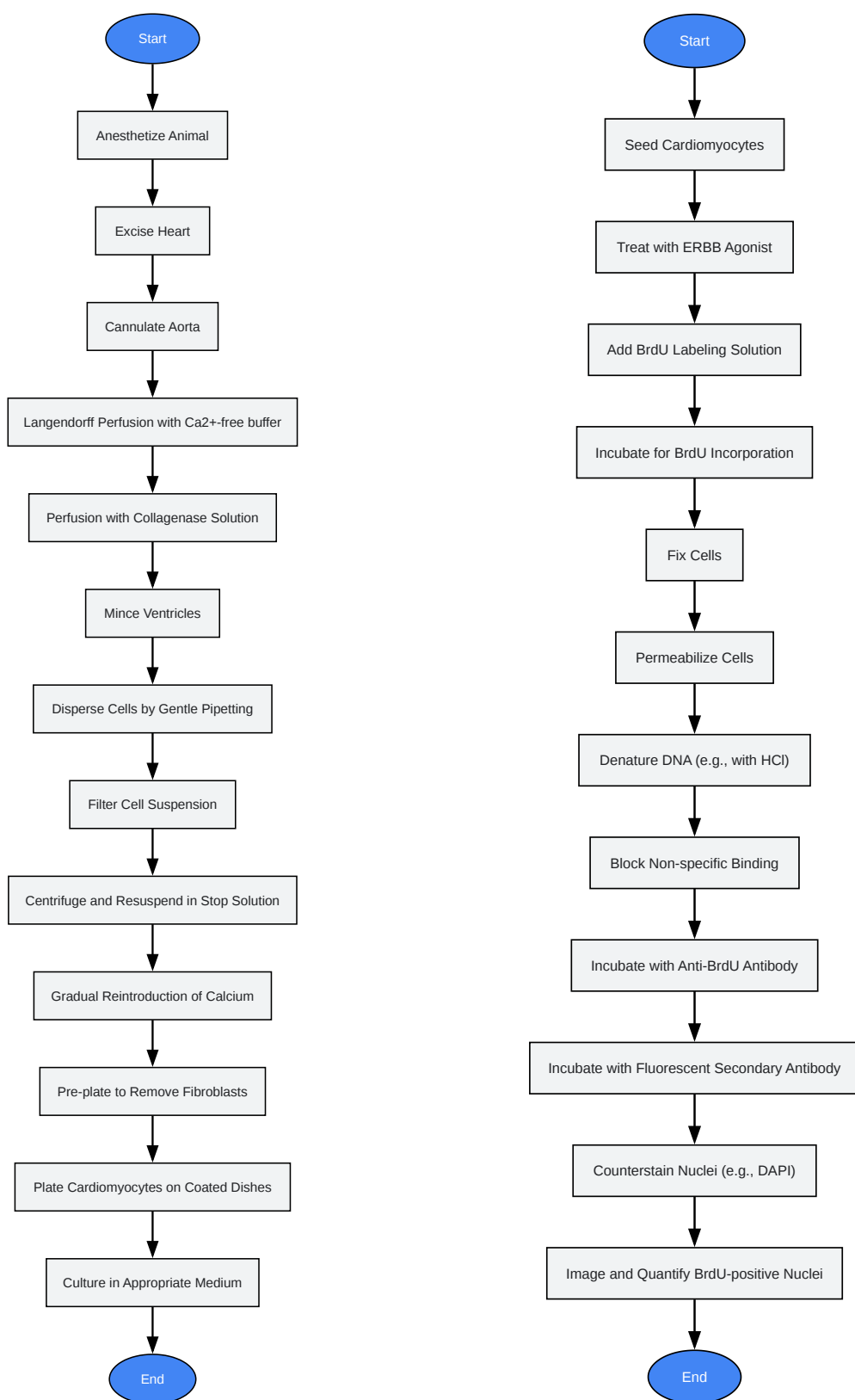
Core Signaling Pathways

Activation of ERBB receptors in cardiomyocytes by agonists like NRG-1 initiates a cascade of intracellular signaling events, predominantly through the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-activated protein kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathways. These pathways are central to the pleiotropic effects of ERBB agonists on heart muscle cells.

Upon binding of NRG-1 to the ERBB4 receptor, it induces the formation of ERBB4 homodimers or, preferentially, ERBB2/ERBB4 heterodimers. This dimerization leads to the autophosphorylation of tyrosine residues in the intracellular domain of the receptors, creating docking sites for various signaling proteins and initiating downstream cascades.[1]

ERBB Agonist-Induced Signaling in Cardiomyocytes





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References

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